

Navigating the Regulatory Landscape of Violet Pigments for Sensitive Applications

Author: BenchChem Technical Support Team. Date: December 2025



A Comparative Guide to the Compliance of **Pigment Violet 2** and Its Alternatives for Researchers, Scientists, and Drug Development Professionals

The selection of colorants for applications with stringent safety requirements, such as drug development, food contact materials, and children's toys, necessitates a thorough evaluation of their regulatory compliance. This guide provides a comprehensive comparison of **Pigment Violet 2** (PV2) and two common alternatives, Pigment Violet 19 (PV19) and **Pigment Violet 2**3 (PV23), to aid in making informed decisions for your specific needs.

Regulatory Compliance Overview

The regulatory status of a pigment is highly dependent on its intended use and the specific regulations of the target market. Below is a summary of the compliance status of **Pigment Violet 2**, Pigment Violet 19, and **Pigment Violet 2**3 for cosmetics, food contact materials, and toys in the European Union (EU) and the United States (US).

Table 1: Regulatory Compliance Summary



Pigment	C.I. Name	Application	EU Regulatory Status	US Regulatory Status
Pigment Violet 2	45175:1	Cosmetics	Permitted with restrictions (CI 60730); not for use in products intended to come into contact with mucous membranes.	Permitted with restrictions as Ext. D&C Violet No. 2 for externally applied cosmetics; not for use in lip products or the eye area. Subject to batch certification.
Food Contact	Not explicitly listed in the positive lists of Regulation (EU) No 10/2011. General safety requirements of Regulation (EC) 1935/2004 apply. Caution is advised as some safety data sheets recommend against its use in food contact articles.	Not explicitly listed in 21 CFR 178.3297 for colorants for polymers.		
Toys	Not explicitly listed as compliant with EN 71-3. Compliance	Compliance with ASTM F963 would need to be determined by testing the final	-	



	would need to be determined by testing the final toy product for migration of specific elements.	toy product for heavy metal content.		
Pigment Violet 19	73900	Food Contact	Generally considered suitable. Complies with German BfR Recommendatio n IX and European Resolution AP(89)I.[1]	Listed in 21 CFR 178.3297 "Colorants for polymers" without limitations.
Toys	Compliant with European Toy Norm EN 71- 3:2013.[1]	Compliant with ASTM F963.[1]		
Pigment Violet 23	51319	Food Contact	Generally considered suitable. Complies with German BfR Recommendatio n IX and European Resolution AP(89)I.	Listed in 21 CFR 178.3297 for use in contact lenses. Broader food contact use is not specified.
Toys	Compliant with European Toy Norm EN 71- 3:2013.	Compliant with ASTM F963.		



Performance Comparison

Beyond regulatory compliance, the technical performance of a pigment is a critical factor in its selection. The following table summarizes key performance characteristics of **Pigment Violet 2**, Pigment Violet 19, and **Pigment Violet 2**3.

Table 2: Performance Characteristics

Property	Pigment Violet 2	Pigment Violet 19	Pigment Violet 23
Chemical Type	Triarylcarbonium	Quinacridone	Dioxazine
Shade	Bright, reddish violet	Bluish to reddish violet	Reddish to bluish purple
Lightfastness (1-8, 8=excellent)	4-5[2]	7-8[3][4]	7-8[5]
Heat Resistance (°C)	160[2]	200-300+[6][7]	220-280[5][8]
Migration Resistance (1-5, 5=excellent)	Moderate	5[3]	4 (in flexible PVC)[5]
Solvent Resistance	Good[9]	Excellent[6]	Good[8]
Alkali Resistance	4[2]	5[3]	5[8]
Acid Resistance	5[2]	5[3]	5[8]
Tinting Strength	High	High	Very High[5]

Experimental Protocols

To ensure regulatory compliance, specific analytical tests are required. Below are detailed methodologies for two key experiments: migration testing and heavy metal analysis.

Migration Testing Protocol (Based on EU Regulation No 10/2011)

This protocol outlines the procedure for determining the specific migration of substances from a plastic material into food simulants.



1. Sample Preparation:

- Prepare test specimens of the pigmented plastic with a defined surface area.
- Clean the specimens to remove any surface contamination.
- 2. Selection of Food Simulants and Test Conditions:
- Choose food simulants based on the type of food the material is intended to come into contact with (e.g., 10% ethanol for aqueous foods, 3% acetic acid for acidic foods, olive oil or a substitute for fatty foods).
- Select test conditions (time and temperature) that represent the intended use, often using accelerated conditions to simulate long-term storage.
- 3. Migration Test:
- Place the test specimen in contact with the food simulant in a migration cell or by total immersion.
- Maintain the specified temperature for the designated time.
- At the end of the test period, remove the specimen and collect the food simulant.
- 4. Analytical Determination:
- Analyze the food simulant for the presence and concentration of migrated substances using appropriate analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) for volatile and semi-volatile compounds or Liquid Chromatography-Mass Spectrometry (LC-MS) for non-volatile compounds.
- 5. Calculation and Reporting:
- Calculate the specific migration in mg of substance per kg of food (mg/kg).
- Compare the results with the specific migration limits (SMLs) set out in the regulations.

Heavy Metal Analysis Protocol (Based on ICP-MS)



This protocol describes the determination of heavy metal content in pigments using Inductively Coupled Plasma-Mass Spectrometry (ICP-MS).

1. Sample Digestion:

- Accurately weigh a representative sample of the pigment.
- Digest the sample using a mixture of concentrated nitric acid and other acids (e.g., hydrochloric acid, hydrofluoric acid) in a closed-vessel microwave digestion system. This process breaks down the organic matrix and brings the metals into solution.

2. Sample Dilution:

 After digestion, dilute the sample solution with deionized water to a known volume to bring the metal concentrations within the linear range of the ICP-MS instrument.

3. Instrument Calibration:

- Prepare a series of calibration standards of known concentrations for the target heavy metals (e.g., lead, cadmium, mercury, arsenic, chromium).
- Run the calibration standards on the ICP-MS to generate a calibration curve.

4. Sample Analysis:

- Introduce the diluted sample solution into the ICP-MS. The instrument will atomize and ionize the sample in a high-temperature plasma.
- The ions are then separated by their mass-to-charge ratio and detected by a mass spectrometer.

5. Quantification and Reporting:

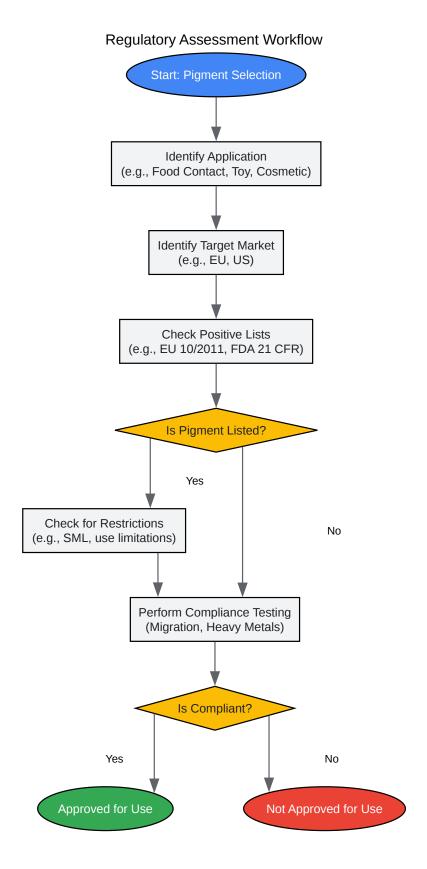
- Quantify the concentration of each heavy metal in the sample by comparing its signal to the calibration curve.
- Report the results in mg/kg or ppm and compare them to the regulatory limits specified in standards like EN 71-3 for toys.



Visualizing Regulatory Assessment

The following diagrams illustrate the logical flow of assessing the regulatory compliance of a pigment for a specific application.

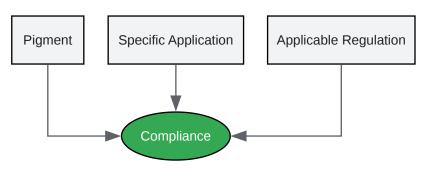






Logical Relationship for Compliance

Determining Factors



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- To cite this document: BenchChem. [Navigating the Regulatory Landscape of Violet Pigments for Sensitive Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143388#assessing-the-regulatory-compliance-of-pigment-violet-2-for-specific-applications]



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